

# A Technical Safety Guide to 4-Ethylphenyl Isocyanate for Research and Development

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## Compound of Interest

Compound Name: **4-Ethylphenyl isocyanate**

Cat. No.: **B1329626**

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**Abstract:** This document provides a comprehensive technical analysis of the safety data for **4-Ethylphenyl isocyanate** (CAS: 23138-50-3), a reactive chemical intermediate used in various research and drug development applications. It is intended for researchers, scientists, and professionals who handle this compound. This guide consolidates key quantitative safety data, outlines emergency procedures, and details necessary personal protective equipment and handling protocols. The information is presented through structured tables and logical diagrams to ensure clarity and rapid comprehension of the associated hazards and mitigation strategies.

## Chemical Identification and Properties

**4-Ethylphenyl isocyanate** is an organic compound characterized by an isocyanate functional group attached to an ethylphenyl ring.<sup>[1][2]</sup> Its high reactivity, particularly with nucleophiles like water, alcohols, and amines, makes it a valuable synthetic building block but also necessitates stringent safety precautions.<sup>[3][4]</sup>

Table 1: Chemical Identifiers and Physical Properties

Property	Value	Source(s)
IUPAC Name	<b>1-ethyl-4-isocyanatobenzene</b>	<a href="#">[1]</a> <a href="#">[5]</a>
Synonyms	p-Ethylphenyl isocyanate, Benzene, 1-ethyl-4-isocyanato-	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	23138-50-3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO	<a href="#">[1]</a> <a href="#">[5]</a>
Molecular Weight	147.17 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Clear to pale yellow liquid	<a href="#">[5]</a>
Density	1.024 g/mL at 25 °C	<a href="#">[2]</a>
Boiling Point	68 °C @ 1 mm Hg	<a href="#">[2]</a>
Flash Point	190 °F / 87.8 °C	<a href="#">[2]</a>
Water Solubility	61.83 mg/L at 25 °C (reacts)	<a href="#">[2]</a>

| Refractive Index | 1.5250-1.5290 @ 20 °C |[\[5\]](#) |

## Hazard Analysis and GHS Classification

Under the Globally Harmonized System (GHS), **4-Ethylphenyl isocyanate** is classified as a hazardous substance with multiple risk factors.[\[6\]](#) It poses significant acute toxicity risks through oral, dermal, and inhalation routes and is a known irritant to the skin, eyes, and respiratory system.[\[1\]](#)[\[6\]](#) Furthermore, it is a respiratory sensitizer, meaning it can cause allergy or asthma-like symptoms upon inhalation.[\[7\]](#)

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement Code	Hazard Statement
Acute Toxicity, Oral	Category 3 / 4	H301 / H302	Toxic if swallowed / Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312	Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332	Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315	Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319	Causes serious eye irritation
Respiratory Sensitization	Category 1	H334	May cause allergy or asthma symptoms or breathing difficulties if inhaled
Specific Target Organ Toxicity	Category 3	H335	May cause respiratory irritation

| Flammable Liquids | Category 4 | H227 | Combustible liquid |

**Caption:** GHS Pictograms and Associated Hazards.

## Experimental Protocol Considerations

The data presented in a Safety Data Sheet is derived from standardized experimental tests. While the full, detailed protocols are typically not published within an SDS, they adhere to internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

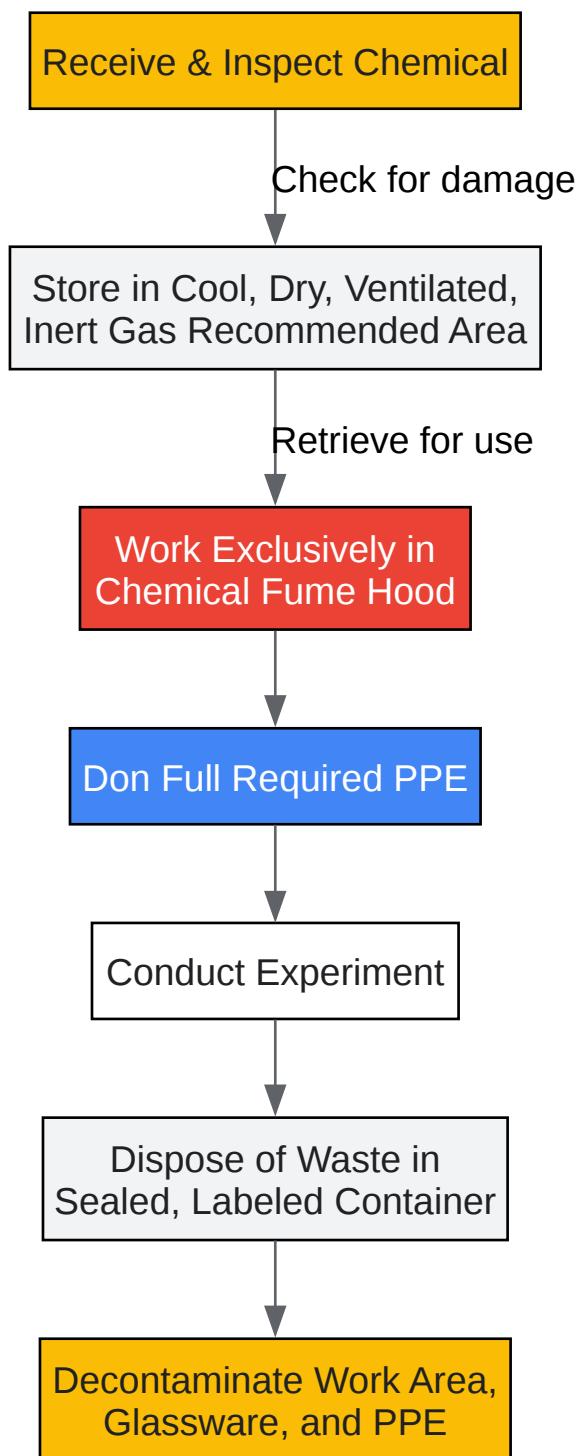
- Acute Toxicity (LD<sub>50</sub>/LC<sub>50</sub>): Values for oral, dermal, and inhalation toxicity (e.g., H302, H312, H332) are determined using OECD Test Guidelines 420, 402, and 403, respectively, or

equivalent methods. These tests involve administering the substance to laboratory animals under controlled conditions to determine the dose that is lethal to 50% of the test population.

- Skin and Eye Irritation: The classifications "Causes skin irritation" (H315) and "Causes serious eye irritation" (H319) are typically based on studies following OECD Guidelines 404 (Acute Dermal Irritation/Corrosion) and 405 (Acute Eye Irritation/Corrosion).[\[1\]](#)[\[6\]](#) These protocols involve applying the substance to the skin or eyes of test animals and observing for effects like redness, swelling, and corneal opacity over a set period.
- Sensitization: The determination that a chemical may cause respiratory sensitization (H334) often involves animal studies (e.g., mouse IgE tests) or substantial evidence from human exposure incidents.
- Flash Point: The flash point is determined using a standardized apparatus, such as a Pensky-Martens closed-cup tester (e.g., ASTM D93). This experiment identifies the lowest temperature at which the liquid's vapors will ignite when exposed to an ignition source.

## Safe Handling and Exposure Control

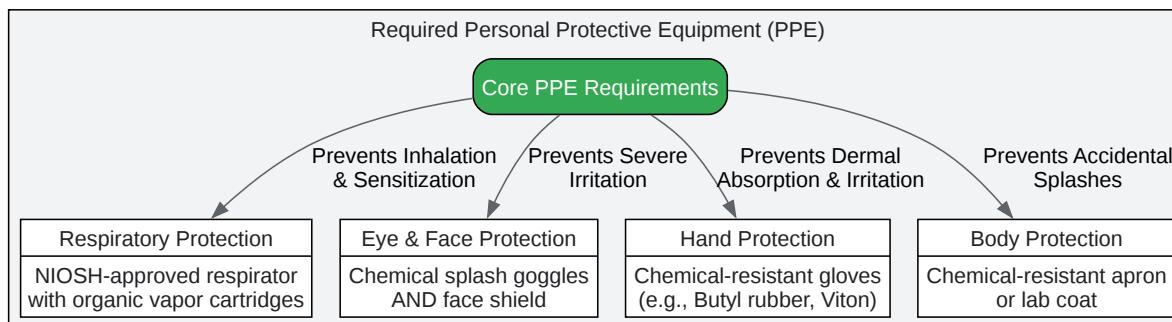
Due to its hazardous properties, a strict workflow must be followed when handling **4-Ethylphenyl isocyanate**. Engineering controls, such as a certified chemical fume hood, are mandatory to control vapor inhalation.[\[8\]](#)



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**Caption:** Standard workflow for handling **4-Ethylphenyl isocyanate**.

The use of appropriate PPE is non-negotiable to prevent skin contact, eye damage, and inhalation.<sup>[8]</sup> All personnel must be trained on the proper use and limitations of their PPE.<sup>[8]</sup>

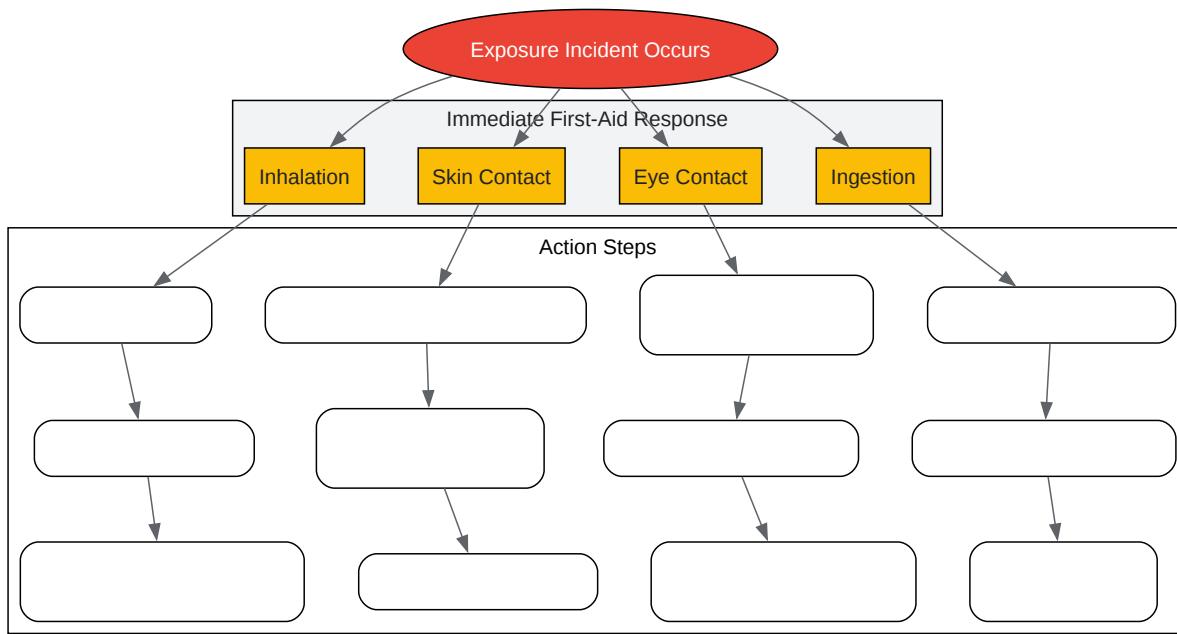


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**Caption:** Mandatory PPE for handling **4-Ethylphenyl isocyanate**.

## Emergency and First-Aid Procedures

Immediate and correct response to an exposure is critical to minimizing harm. All personnel should be familiar with the location of safety showers, eyewash stations, and first-aid kits.



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**Caption:** First-aid response flowchart for various exposure routes.

#### Specific First-Aid Measures:

- Inhalation: Remove the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical assistance.
- Skin Contact: Take off all contaminated clothing at once. Rinse the affected skin area with copious amounts of water and soap for at least 15 minutes.<sup>[9]</sup> Seek medical advice if irritation develops or persists.<sup>[6]</sup>

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[\[9\]](#) Remove contact lenses if it is safe to do so.[\[6\]](#) Immediate medical attention from an ophthalmologist is required.
- Ingestion: Rinse the mouth thoroughly with water. Do not induce vomiting.[\[10\]](#) Call a poison control center or doctor for treatment advice immediately.[\[6\]](#)

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